

# A Comprehensive Technical Overview of Barthrin

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## Compound of Interest

Compound Name: *Barthrin*

Cat. No.: *B1667754*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the fundamental physicochemical properties of **Barthrin**, a synthetic pyrethroid insecticide. The information presented herein is intended to support research and development activities by providing accurate and clearly structured data.

## Core Molecular Data

**Barthrin** is chemically designated as (6-chloro-1,3-benzodioxol-5-yl)methyl 2,2-dimethyl-3-(2-methyl-1-propen-1-yl)cyclopropanecarboxylate.[1][2] It belongs to the pyrethroid class of insecticides, which are synthetic compounds modeled after the natural insecticidal compounds found in chrysanthemum flowers.[3][4]

The essential molecular and physical data for **Barthrin** are summarized in the table below. This information is critical for a variety of experimental and modeling applications, including dosage calculations, analytical method development, and toxicological assessments.

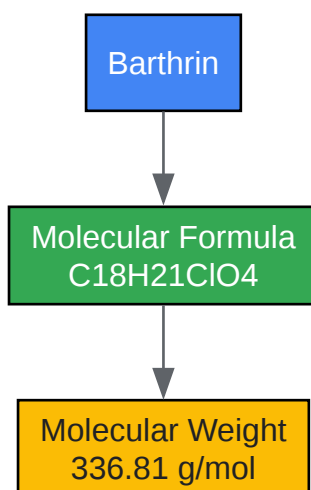
Property	Value
Molecular Formula	C <sub>18</sub> H <sub>21</sub> ClO <sub>4</sub> [1]
Molecular Weight	336.81 g/mol
CAS Registry Number	70-43-9

## Experimental Protocols

Detailed experimental protocols for the characterization and analysis of **Barthrin** are beyond the scope of this introductory guide. However, researchers can find relevant methodologies in the scientific literature. For instance, Gersdorff W. A., et al. (1959) in the Journal of Agricultural and Food Chemistry describe methods for assessing the insecticidal activity and toxicity of **Barthrin** isomers.

## Logical Relationship of Barthrin's Core Attributes

The following diagram illustrates the hierarchical relationship between the compound, its molecular formula, and its corresponding molecular weight. This visualization provides a clear and logical representation of these fundamental chemical identifiers.



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Core molecular properties of **Barthrin**.

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## References

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